Physicochemical properties of substituted dimethyl-pyrazole compounds

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Compound of Interest

Compound Name:	*[(1,3-dimethyl-1H-pyrazol-5-yl)methyl](ethyl)amine*
Cat. No.:	*B11739615*

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Sources

- 1. rroij.com [rroij.com]
- 2. An Overview of Pyrazole-Tetrazole-Based Hybrid Compounds: Synthesis Methods, Biological Activities and Energetic Properties [mdpi.com]
- 3. Revisiting the Structure and Chemistry of 3(5)-Substituted Pyrazoles - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 3,5-Dimethylpyrazole (CAS 67-51-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. 3,4-dimethyl-1H-pyrazole | C5H8N2 | CID 137735 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

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